

Comprehensive Application Note: Forced Degradation Studies of Enalapril Maleate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Enalapril Maleate

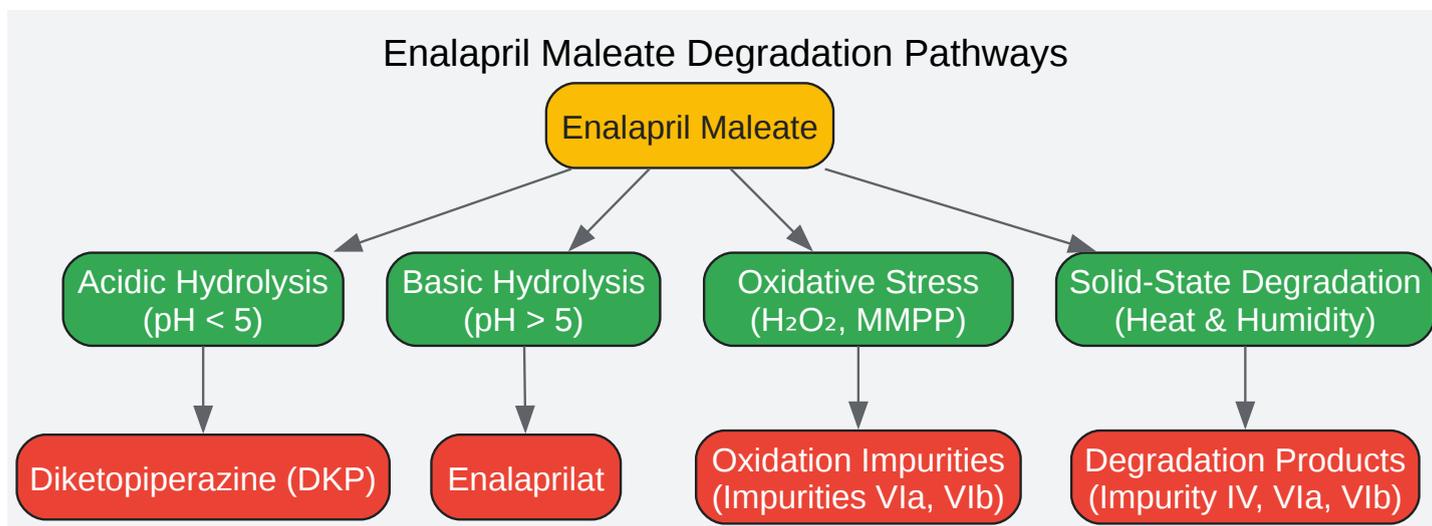
CAS No.: 76095-16-4

Cat. No.: S007505

[Get Quote](#)

Introduction and Degradation Pathways

Forced degradation studies are critical for understanding the intrinsic stability of a drug substance, identifying potential degradation products, and developing stable pharmaceutical formulations. **Enalapril Maleate** (EM), a widely used angiotensin-converting enzyme (ACE) inhibitor, is known to be susceptible to various degradation pathways. Its primary degradation products are **enalaprilat** (the active diacid form) and a **diketopiperazine (DKP) derivative** [1] [2]. The degradation behavior is highly dependent on the environmental conditions, such as pH, temperature, and the presence of excipients [3] [4]. The diagram below summarizes the main pathways and products.



[Click to download full resolution via product page](#)

Analytical Methodologies for Separation and Identification

A robust, stability-indicating analytical method is mandatory for effective forced degradation studies. The goal is to separate EM from all its degradation products and accurately quantify them.

Liquid Chromatography Methods

The following table compares two HPLC-UV methods used in the analysis of EM and its related substances.

Parameter	Official Pharmacopoeial Method [1]	Optimized Green Method [1]
Column	C8 (250 × 4.6 mm; 5 μm)	C18 (100 × 4.6 mm; 3.5 μm)
Mobile Phase	Acetonitrile:Phosphate Buffer (pH 2.2; 25:75 v/v)	Ethanol:Phosphate Buffer (pH 2.2; 30:70 v/v)
Analysis Time	Longer (approx. +8 minutes)	Shorter (approx. -8 minutes)

Parameter	Official Pharmacopoeial Method [1]	Optimized Green Method [1]
Solvent Cost/Run	Higher	Reduced by \$0.40 (17.1 mL less solvent)
Green Metrics	NEMI, GAPI, Eco-Scale: 84, AGREE: 0.57	Improved (Eco-Scale: 89, AGREE: 0.78)
Linear Range (Enalapril)	Not specified in results	140–260 $\mu\text{g mL}^{-1}$
Key Advantages	Official standard method	Faster, cheaper, more environmentally friendly, simultaneous quantification of enalapril, enalaprilat, and DKP

For identification of unknown impurities, **LC-MS** is indispensable. The LC method can be modified for MS compatibility by replacing the phosphate buffer with water, adjusting the pH to 3.0 with formic acid [2]. This allows for the characterization of degradation products based on their mass-to-charge ratio (m/z) and fragmentation patterns, enabling the identification of known impurities like enalaprilat and DKP, as well as previously unknown degradation products [2] [4].

Experimental Protocol: Forced Degradation Studies

This protocol is designed to comprehensively stress **Enalapril Maleate** according to ICH guidelines [2] [4].

Materials and Reagents

- **Enalapril Maleate** API (Active Pharmaceutical Ingredient)
- Hydrochloric Acid (HCl, 0.1 N)
- Sodium Hydroxide (NaOH, 0.1 N)
- Hydrogen Peroxide (H₂O₂, 3-30%)
- Magnesium Monoperoxyphthalate (MMPP)
- High Purity Water and Organic Solvents (ACN, Ethanol)
- Phosphate Buffer Salts

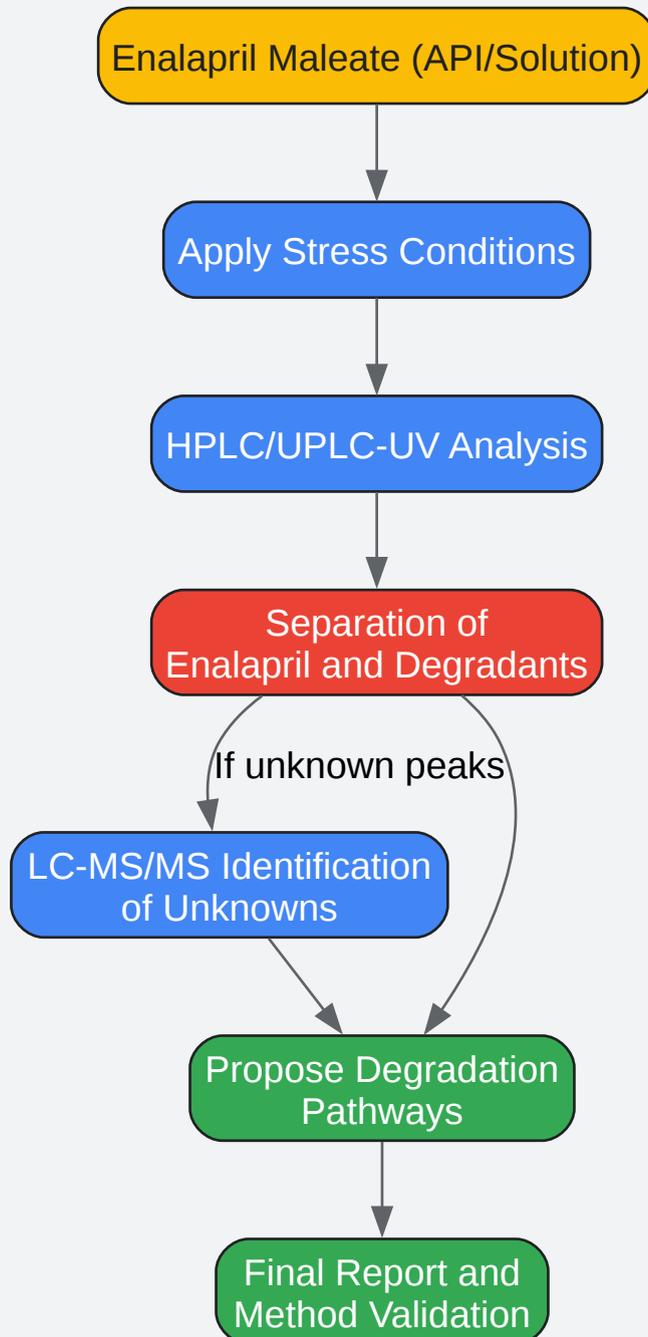
Sample Preparation for Stress Studies

- **Acidic/Basic Hydrolysis:** Prepare separate solutions of EM (e.g., 1 mg/mL) in 0.1 N HCl and 0.1 N NaOH. Heat these solutions at **80°C for several hours** (e.g., 4-8 hours) to accelerate degradation [2].
- **Oxidative Degradation:**
 - **Peroxide Stress:** Expose an EM solution to **3% H₂O₂ at room temperature** for a defined period (e.g., 1-24 hours) [2].
 - **MMPP Stress (for new impurities):** Treat an EM solution with **magnesium monoperoxyphthalate (MMPP)**. This oxidizing agent has been shown to generate new oxidation impurities not observed with H₂O₂ [4].
- **Solid-State Stability:**
 - **Thermal Stress:** Expose the solid drug substance to **50-80°C** in a controlled oven (e.g., for 60 days at 50°C or 3 weeks at 80°C) [2] [4].
 - **Photolytic Stress:** Expose solid EM and its solutions to appropriate light sources (e.g., as per ICH Q1B) [2].
 - **Humidity Stress:** Place the solid drug in a stability chamber set at **40°C and 75% Relative Humidity (RH)** for several weeks [3] [2]. The role of condensed water and excipient interactions is critical here [3].

Analysis and Data Interpretation

- Analyze all stressed samples and unstressed controls using the developed HPLC or UPLC method.
- Identify the peaks corresponding to the main drug and its degradation products. Calculate the % degradation and relative retention times (RRT).
- Use LC-MS to characterize unknown degradation products by determining their molecular weights and fragmentation patterns.
- The workflow below illustrates the complete experimental process.

Forced Degradation Experimental Workflow



[Click to download full resolution via product page](#)

Data Interpretation and Regulatory Considerations

- **Degradation Profile:** EM is particularly **unstable in solution under acidic conditions**, though degradation occurs across alkaline, neutral, and oxidative conditions [2]. It is relatively more stable in

the solid state, though degradation is accelerated by heat and moisture, often leading to the formation of Impurity IV and various oxidation products (VIa, VIb) [4].

- **Excipient Influence:** The solid-state stability in final formulations can be significantly impacted by excipients. Some common excipients can interact with EM in the presence of moisture, accelerating degradation. Therefore, **compatibility studies during formulation development are crucial** [3].
- **Method Validation:** The final analytical method must be validated as per ICH guidelines (Q2(R1)) to demonstrate that it is precise, accurate, specific, robust, and sensitive (stability-indicating) for the intended purpose [2].

Conclusion

Forced degradation studies of **Enalapril Maleate** reveal a complex degradation profile highly dependent on environmental conditions. The use of modern, efficient chromatographic methods, such as the green HPLC approach or UPLC-MS, enables faster and more environmentally friendly analysis while providing comprehensive data. Understanding these pathways is fundamental to ensuring the safety, efficacy, and shelf-life of **enalapril maleate** drug products.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A green HPLC-UV method for the simultaneous analysis ... [pubs.rsc.org]
2. Study of forced degradation behavior of enalapril maleate ... [pubmed.ncbi.nlm.nih.gov]
3. Influence of commonly used excipients on the chemical ... [sciencedirect.com]
4. Identification of new impurities of enalapril maleate on ... [sciencedirect.com]

To cite this document: Smolecule. [Comprehensive Application Note: Forced Degradation Studies of Enalapril Maleate]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b007505#enalapril-maleate-forced-degradation-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com